

# In-Depth Technical Guide: 1,2-Dibromo-2-methylpropane Safety and Handling

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## Compound of Interest

Compound Name: 1,2-Dibromo-2-methylpropane

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This guide provides a comprehensive overview of the safety data and handling precautions for **1,2-Dibromo-2-methylpropane** (CAS No. 594-34-3). The information is intended to support safe laboratory practices and risk assessment for professionals in research and development.

## Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **1,2-Dibromo-2-methylpropane**. These values are essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> Br <sub>2</sub>
Molecular Weight	215.91 g/mol <a href="#">[1]</a>
Appearance	Colorless liquid <a href="#">[2]</a>
Boiling Point	148-150 °C at 763 mmHg <a href="#">[1]</a>
Density	1.75 g/mL at 25 °C <a href="#">[1]</a>
Vapor Pressure	15 mmHg at 20 °C <a href="#">[1]</a>
Vapor Density	7.5 (vs air) <a href="#">[1]</a>
Flash Point	> 110 °C (> 230 °F) - closed cup <a href="#">[2]</a>
Solubility	Slightly soluble in water <a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.5093 (lit.) <a href="#">[1]</a>

## Section 2: Hazard Identification and Toxicological Data

**1,2-Dibromo-2-methylpropane** is classified as a hazardous chemical with multiple routes of exposure leading to adverse health effects. It is crucial to understand these hazards to implement appropriate safety measures.

Hazard Classification	Description
Acute Toxicity (Oral)	Category 4 - Harmful if swallowed.[2][3]
Acute Toxicity (Dermal)	Category 4 - Harmful in contact with skin.[2][3]
Acute Toxicity (Inhalation)	Category 4 - Harmful if inhaled.[2][3]
Skin Corrosion/Irritation	Category 2 - Causes skin irritation.[2][3]
Serious Eye Damage/Irritation	Category 2 - Causes serious eye irritation.[2][3]
Carcinogenicity	Category 2 - Suspected of causing cancer.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 - May cause respiratory irritation.[2] [3]

#### Quantitative Toxicological Data:

Specific LD50 and LC50 values for **1,2-Dibromo-2-methylpropane** are not readily available in the searched literature. The toxicological properties have not been fully investigated.[2][4] For structurally related compounds, the following data has been reported:

- 2-Bromo-2-methylpropane (CAS 507-19-7): LD50 Intraperitoneal - Rat - 1,250 mg/kg; LD50 Intraperitoneal - Mouse - 4,400 mg/kg[5]
- 1-Bromo-2-methylpropane (CAS 78-77-3): LD50 Intraperitoneal - mouse - 1,660 mg/kg[6]

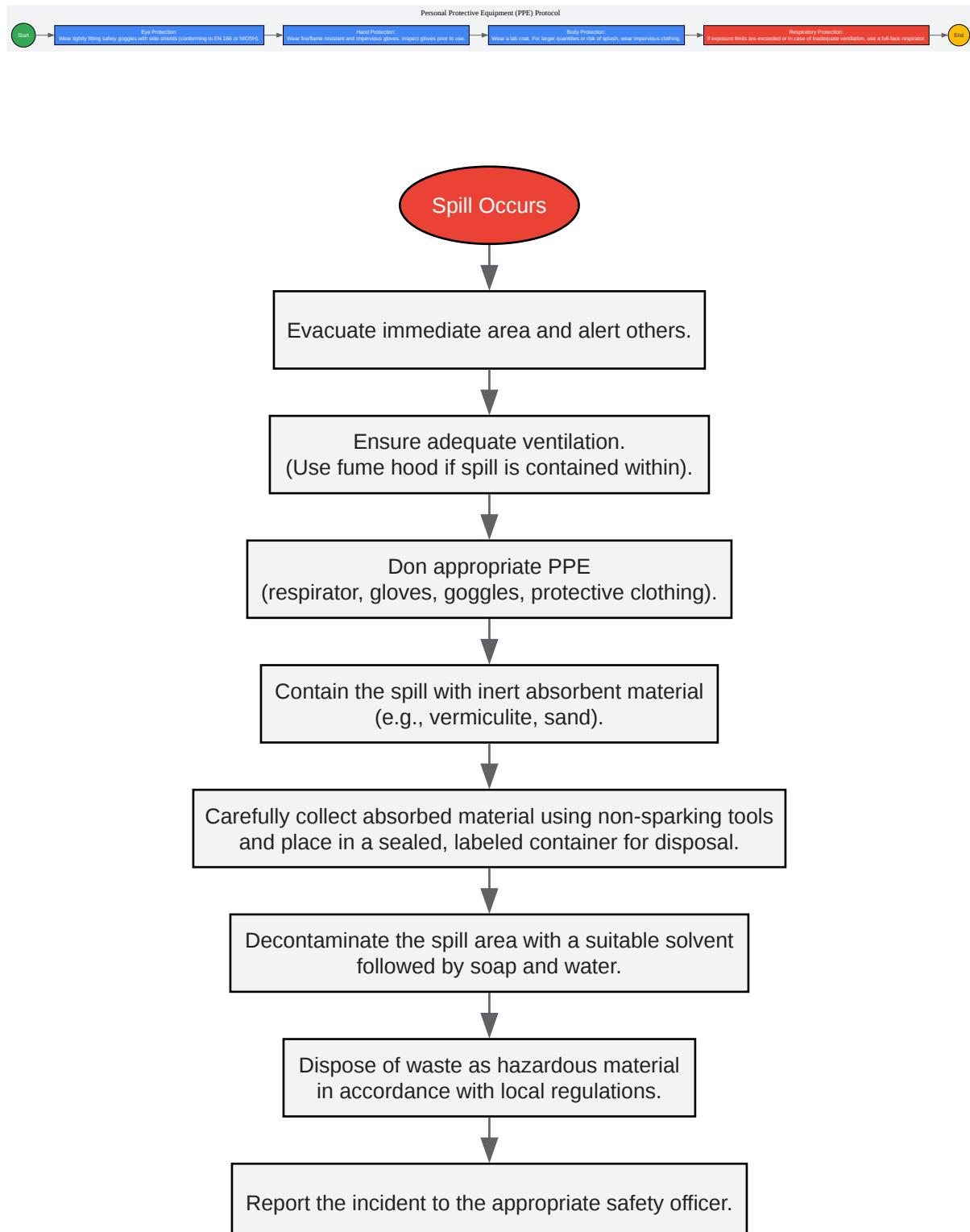
It is important to note that these values are for related but different chemical entities and should be used with caution for risk assessment of **1,2-Dibromo-2-methylpropane**.

## Section 3: Experimental Protocols for Safe Handling and Disposal

Adherence to strict experimental protocols is paramount when working with **1,2-Dibromo-2-methylpropane** due to its hazardous nature.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.





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